

Application Notes and Protocols for Tegomil Fumarate Stock Solutions

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Compound of Interest

Compound Name: Tegomil fumarate

CAS No.: 1817769-42-8

Cat. No.: B15586228

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tegomil fumarate, also known as Tegolimod fumarate, is an immunomodulator currently investigated for its therapeutic potential in conditions such as relapsing-remitting multiple sclerosis.[1][2] As a derivative of monomethyl fumarate, its mechanism of action is thought to involve the activation of the NRF2 transcriptional pathway, leading to anti-inflammatory and immunomodulatory effects.[2] Proper preparation of stock solutions is critical for accurate and reproducible in vitro and in vivo experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Tegomil fumarate** stock solutions for research purposes.

Physicochemical Properties

Tegomil fumarate is a white to light brown solid powder.[3] A summary of its key chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₆ O ₁₁	[4][5]
Molecular Weight	418.39 g/mol	[4][5][6]
CAS Number	1817769-42-8	[4][5]
Appearance	White to off-white solid	[7]
Solubility in DMSO	100 mg/mL (239.01 mM)	[7]
Solubility in Water	Very slightly soluble	[3]

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Tegomil fumarate** in dimethyl sulfoxide (DMSO). This stock can be used for subsequent dilutions into aqueous buffers or cell culture media.

Materials:

- **Tegomil fumarate** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated analytical balance
- Pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Tegomil fumarate** powder using a calibrated analytical balance. Perform this in a chemical fume hood and wear appropriate personal protective equipment (PPE).
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **Tegomil fumarate** powder to achieve the desired concentration (e.g., 100 mg/mL).^[7] It is recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^[7]
- **Dissolution:** Tightly cap the vial and vortex thoroughly to facilitate dissolution. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- **Sterilization (Optional):** If required for sterile applications, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can lead to product degradation.^[1] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Protect the solution from light and store under a nitrogen atmosphere for optimal stability.^[1]

Preparation of an In Vivo Formulation

For animal studies, a formulation that is biocompatible and maintains the solubility of **Tegomil fumarate** is required. The following protocol, adapted from common practices for poorly soluble compounds, can be used.

Materials:

- **Tegomil fumarate**
- DMSO
- PEG300
- Tween-80

- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

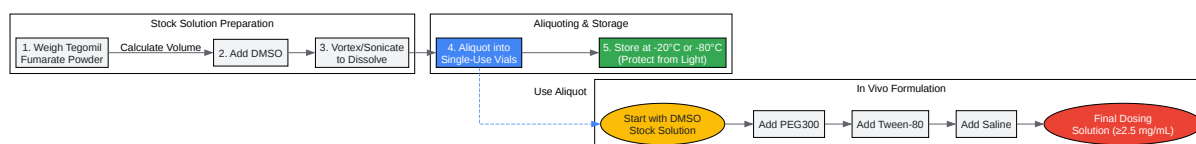
Procedure:

This protocol is for the preparation of a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)

- Initial Dissolution: Prepare a concentrated stock solution of **Tegomil fumarate** in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- Vehicle Preparation: In a sterile tube, add the required volumes of the vehicle components in the following order, ensuring the solution is mixed thoroughly after each addition:
 - 10% DMSO (from the stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Example Calculation for 1 mL of 2.5 mg/mL Working Solution:
 - Add 100 μ L of a 25 mg/mL **Tegomil fumarate** DMSO stock solution to 400 μ L of PEG300 and mix well.[\[1\]](#)
 - Add 50 μ L of Tween-80 to the mixture and mix until clear.[\[1\]](#)
 - Add 450 μ L of saline to bring the final volume to 1 mL.[\[1\]](#) The final concentration of **Tegomil fumarate** will be 2.5 mg/mL.[\[1\]](#)
- Final Mixture: The resulting solution should be clear. If any precipitation is observed, gentle warming or sonication may be applied.

- Storage: Use the freshly prepared in vivo formulation. If short-term storage is necessary, store at 4°C and protect from light.

Diagrams



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Caption: Workflow for **Tegomil Fumarate** Stock Solution Preparation.

Safety Precautions

- **Tegomil fumarate** is intended for laboratory research use only.[4]
- Always handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

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